Application Note: Precision Iodination of 2-Methylphenol (o-Cresol)

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Compound of Interest

Compound Name:	*4-Iodo-2-methylphenol*
CAS No.:	*60577-30-2*
Cat. No.:	*B1580675*

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Abstract & Strategic Overview

The iodination of 2-methylphenol (o-cresol) represents a critical entry point for synthesizing high-value pharmaceutical intermediates, particularly for Suzuki-Miyaura and Sonogashira cross-coupling reactions. While the substrate is electron-rich, achieving high regioselectivity between the para-position (C4) and the ortho-position (C6) remains a challenge due to the competing electronic activation and steric effects.

This Application Note details two distinct protocols designed to address specific laboratory needs:

- Protocol A (Green Chemistry): An aqueous, oxidative iodination using

  and

  .[1][2] This method is scalable, cost-effective, and environmentally benign, ideal for bulk synthesis where downstream purification is acceptable.

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- Protocol B (High Precision): A regioselective iodination using N-Iodosuccinimide (NIS) and Trifluoroacetic acid (TFA). This method maximizes the para-selectivity (**4-iodo-2-methylphenol**) via steric control, suitable for late-stage functionalization or high-purity requirements.

Mechanistic Principles

Electrophilic Aromatic Substitution (EAS) Landscape

2-Methylphenol contains two activating groups: the hydroxyl group (-OH) and the methyl group (-CH

).

- Hydroxyl Effect (Strong Donor): Directs ortho (positions 2, 6) and para (position 4). Position 2 is blocked by the methyl group.
- Methyl Effect (Weak Donor): Directs ortho (positions 1, 3) and para (position 5).
- The Conflict:
  - Position 6 (Ortho to OH): Electronically highly activated (ortho to -OH, para to -CH

). However, it suffers from steric strain due to the adjacent -OH.
  - Position 4 (Para to OH): Activated by -OH (para) and -CH

    (meta). It is sterically less hindered than position 6.

Conclusion: Under thermodynamic control or with bulky electrophiles, **4-iodo-2-methylphenol** is the major product. Under kinetic control with small electrophiles, significant amounts of 6-iodo-2-methylphenol form.

Reaction Pathway Diagram

The following diagram illustrates the divergent pathways based on reagent choice.

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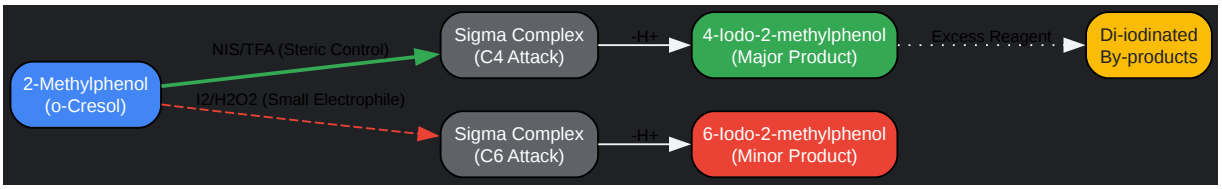

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Figure 1: Mechanistic divergence in the iodination of o-cresol. Protocol B (NIS) favors the upper path (C4 attack) due to steric bulk.

Experimental Protocols

Protocol A: Oxidative Iodination (Green/Scalable)

Target: High yield, low cost. Mechanism: In situ generation of electrophilic iodine species (

or

) using hydrogen peroxide as the oxidant.

Reagents:

- 2-Methylphenol (10 mmol, 1.08 g)
- Molecular Iodine (

) (5 mmol, 1.27 g) [Note: 0.5 eq relative to substrate if 100% atom economy assumed, but typically 0.6-1.0 eq used in practice to drive conversion]
- Hydrogen Peroxide (30% aq, 6 mmol)[1]
- Solvent: Water (20 mL) or Ethanol/Water (1:1)

Procedure:

- Dissolution: In a 50 mL round-bottom flask, dissolve 2-methylphenol in water (or EtOH/Water).

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- Iodine Addition: Add molecular iodine (

) to the stirred solution. The mixture will appear as a dark suspension.[3]
- Activation: Add

  (30%) dropwise over 10 minutes.
  - Critical Control Point: Maintain temperature at 25-30°C. Higher temperatures (>50°C) significantly increase the formation of di-iodo byproducts.
- Reaction: Stir vigorously for 4–6 hours. The dark iodine color should fade to a pale yellow/orange.
- Quench: Add 10%

  (sodium thiosulfate) solution (10 mL) to destroy unreacted iodine.
- Extraction: Extract with Ethyl Acetate (

  mL). Wash combined organics with brine, dry over

  , and concentrate.
- Result: Typically yields a mixture of 4-iodo (major) and 6-iodo (minor) isomers.

Protocol B: Regioselective Iodination (NIS/TFA)

Target: High regioselectivity for **4-iodo-2-methylphenol**. Mechanism: Protonated N-Iodosuccinimide acts as a bulky electrophile, preferring the less hindered para position.

Reagents:

- 2-Methylphenol (5 mmol, 540 mg)
- N-Iodosuccinimide (NIS) (5.5 mmol, 1.24 g)
- Trifluoroacetic Acid (TFA) (Catalytic, 0.1 eq) or solvent quantity.
- Solvent: Acetonitrile (MeCN) (15 mL)

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Procedure:

- Setup: Flame-dry a 50 mL flask and purge with Nitrogen (

). NIS is moisture and light-sensitive.
- Solvation: Dissolve 2-methylphenol in anhydrous MeCN.
- Catalyst: Add TFA (0.1 eq).
- Reagent Addition: Add NIS in one portion at 0°C.
  - Why: Lower temperature enhances regiocontrol.
- Reaction: Allow to warm to room temperature and stir for 2–3 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Workup: Dilute with water, quench with sat.

  , and extract with Diethyl Ether.[1][4]
- Purification: Flash column chromatography (Silica gel, Hexane -> 5% EtOAc/Hexane).

Data Interpretation & Validation

To ensure the correct isomer has been isolated, compare analytical data against the following standards.

Table 1: Comparative Analytical Data

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Feature	4-Iodo-2-methylphenol (Target)	6-Iodo-2-methylphenol (Minor)
Structure	Iodine para to OH	Iodine ortho to OH
Melting Point	67–68 °C	~28 °C (often oil/low melt)
1H NMR Pattern	ABX System (1,2,4-subst)	ABC System (1,2,3-subst)
Key NMR Signal	~7.4 (d, J=2Hz, H-3) ~7.35 (dd, H-5)	~7.6 (d, H-adj to I)
Rf (Hex/EtOAc 9:1)	~0.45	~0.55 (Less polar due to H-bond)

NMR Diagnostic Tip:

In **4-iodo-2-methylphenol**, look for a singlet (or fine doublet) around 7.4-7.5 ppm corresponding to the proton at position 3 (sandwiched between Methyl and Iodine). In the 6-iodo isomer, this pattern is absent; instead, you see a triplet-like pattern for the proton at position 4.

Workflow Decision Tree

Use this logic flow to select the appropriate method for your application.

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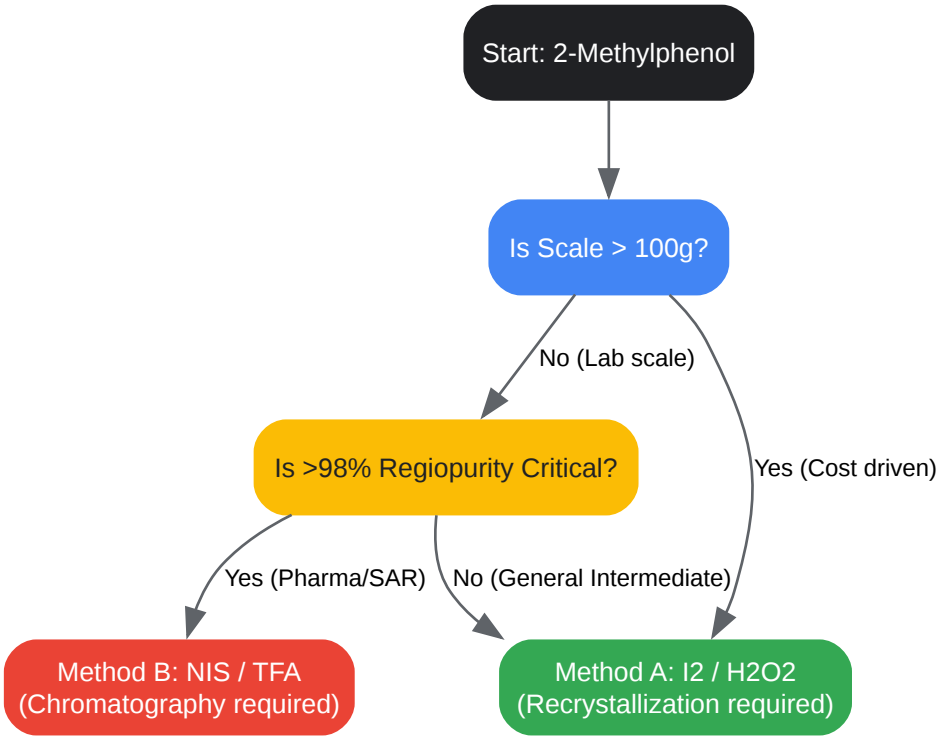

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Figure 2: Decision matrix for selecting the optimal iodination protocol based on scale and purity requirements.

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- To cite this document: BenchChem. [Application Note: Precision Iodination of 2-Methylphenol (o-Cresol)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580675/docs#application-note-precision-iodination-of-2-methylphenol-o-cresol]

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